

2-Hydrazino-4-methylquinoline CAS number 21703-52-6

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Compound of Interest

Compound Name: 2-Hydrazino-4-methylquinoline

Cat. No.: B188251

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An In-Depth Technical Guide to **2-Hydrazino-4-methylquinoline** (CAS: 21703-52-6)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Hydrazino-4-methylquinoline**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. It serves as a core scaffold for the development of novel compounds with potential therapeutic applications. This guide consolidates its chemical properties, synthesis protocols, and potential applications based on available literature.

Core Compound Identification and Properties

2-Hydrazino-4-methylquinoline, also known by its IUPAC name (4-methylquinolin-2-yl)hydrazine, is a solid organic compound.^[1] Its structure features a quinoline ring system, which is a prevalent scaffold in a variety of biologically active compounds, substituted with a methyl group at the 4-position and a hydrazino group at the 2-position.^{[2][3]} The presence of the reactive hydrazino group makes it a versatile intermediate for synthesizing more complex molecules, particularly hydrazones, which are known to possess a wide range of biological activities.^[4]

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	21703-52-6	[5] [6] [7]
Molecular Formula	C ₁₀ H ₁₁ N ₃	[5] [6] [7]
Molecular Weight	173.21 g/mol	[5]
IUPAC Name	(4-methylquinolin-2-yl)hydrazine	[1] [5]
Synonyms	2-hydrazinyl-4-methylquinoline, (4-Methyl-quinolin-2-yl)- hydrazine	[5] [7]
InChI Key	FLDYBLAUDDQRAB- UHFFFAOYSA-N	[1] [5]
SMILES	<chem>CC1=CC(=NC2=CC=CC=C12)NN</chem>	[5] [6]

Table 2: Physicochemical Properties

Property	Value	Reference
Physical Form	Solid	[1]
Purity	≥95% - 97% (typical commercial grades)	[1] [8]
Computed pKa	Data available in IUPAC Digitized pKa Dataset	[5]

Table 3: Safety and Hazard Information

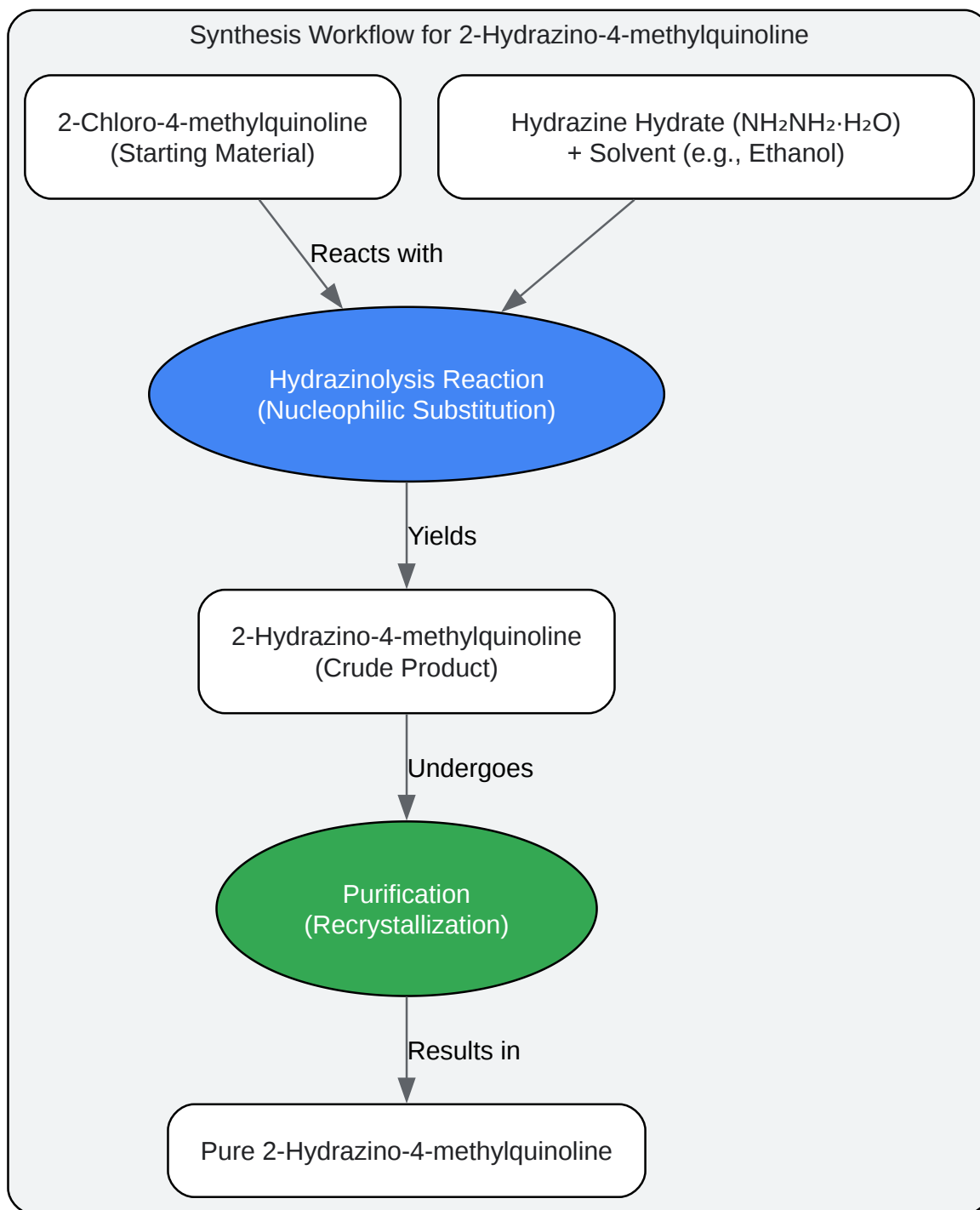
Hazard Statement	Description	Reference
H315	Causes skin irritation	[5]
H319	Causes serious eye irritation	[5]
H335	May cause respiratory irritation	[5]
H302	Harmful if swallowed (Reported for 33.3% of notifications)	[5]
H312	Harmful in contact with skin (Reported for 33.3% of notifications)	[5]
H332	Harmful if inhaled (Reported for 33.3% of notifications)	[5]

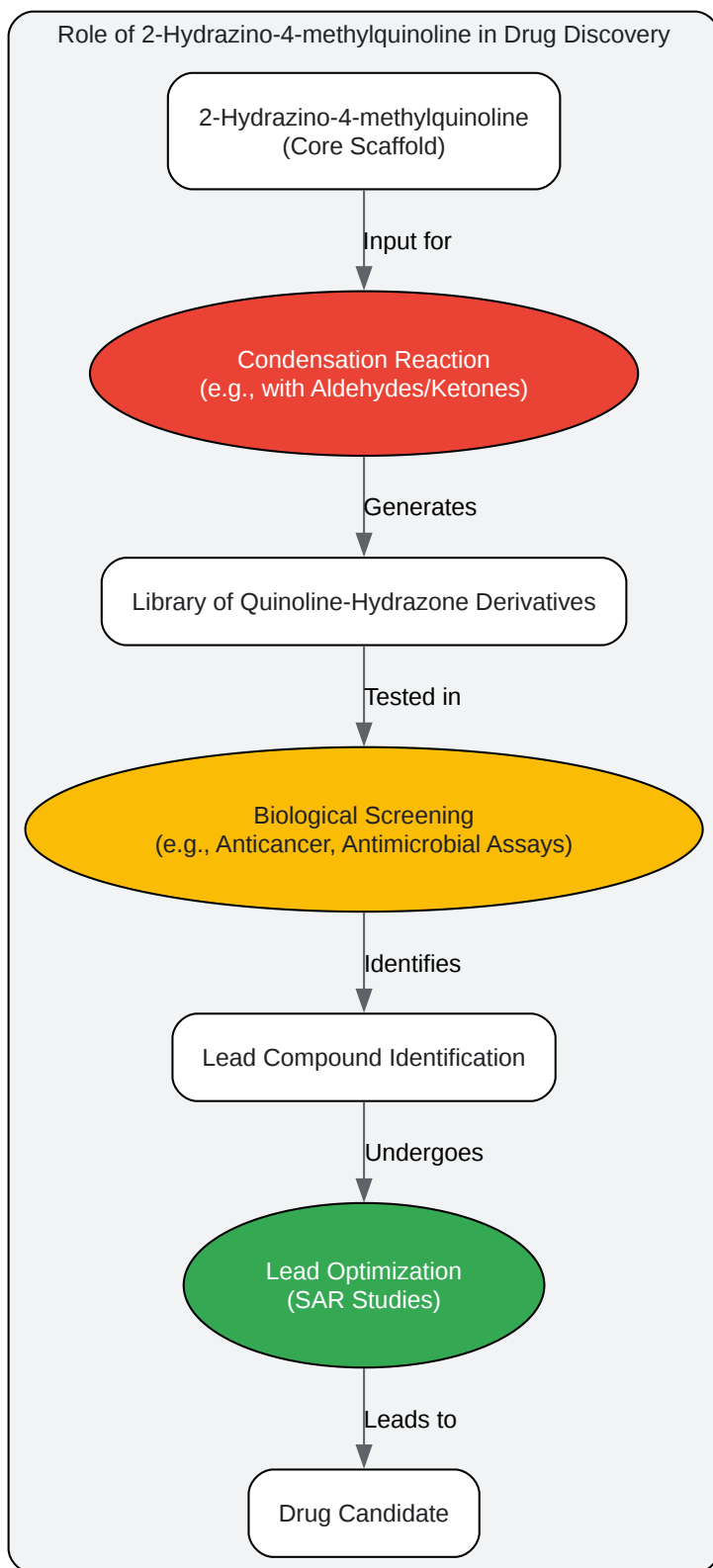
Synthesis and Experimental Protocols

The synthesis of **2-Hydrazino-4-methylquinoline** typically involves the nucleophilic substitution of a suitable leaving group (e.g., a halogen) at the 2-position of the 4-methylquinoline scaffold with hydrazine. While a specific protocol for this exact compound is not detailed in the provided results, a general and reliable methodology can be adapted from the preparation of structurally related hydrazinoquinolines and other heterocyclic hydrazines.[9]
[10]

General Synthesis Workflow

The logical flow for the synthesis begins with a precursor, 2-chloro-4-methylquinoline, which is then reacted with hydrazine hydrate to yield the final product.





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References

- 1. (4-Methyl-quinolin-2-yl)-hydrazine | 21703-52-6 [sigmaaldrich.com]
- 2. Synthesis, Characterization and Anti-Cancer Activity of Hydrazide Derivatives Incorporating a Quinoline Moiety | MDPI [mdpi.com]
- 3. CAS 49612-00-2: 4-Hydrazino-2-methylquinoline | CymitQuimica [cymitquimica.com]
- 4. Biological Activities of Hydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 2-Hydrazinyl-4-methylquinoline | C₁₀H₁₁N₃ | CID 818195 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. appchemical.com [appchemical.com]
- 7. scbt.com [scbt.com]
- 8. calpaclab.com [calpaclab.com]
- 9. ias.ac.in [ias.ac.in]
- 10. 2-hydrazino-4-methylpyridine | 4931-00-4 [amp.chemicalbook.com]
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